

Application Notes and Protocols for the Enzymatic Synthesis of CDP-Tyvelose

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Compound of Interest

Compound Name: Tyvelose

Cat. No.: B024345

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Introduction

Tyvelose (3,6-dideoxy-D-mannose) is a dideoxyhexose found in the O-antigen of the lipopolysaccharide of various pathogenic bacteria, including certain serotypes of Salmonella. As a key antigenic determinant, the enzymatic synthesis of its activated form, cytidine diphosphate (CDP)-**tyvelose**, is of significant interest for the development of glycoconjugate vaccines, diagnostic tools, and as a substrate for studying the enzymes involved in bacterial cell wall biosynthesis. This document provides a detailed protocol for the multi-enzyme cascade synthesis of CDP-**tyvelose** from the readily available precursor, CDP-D-glucose.

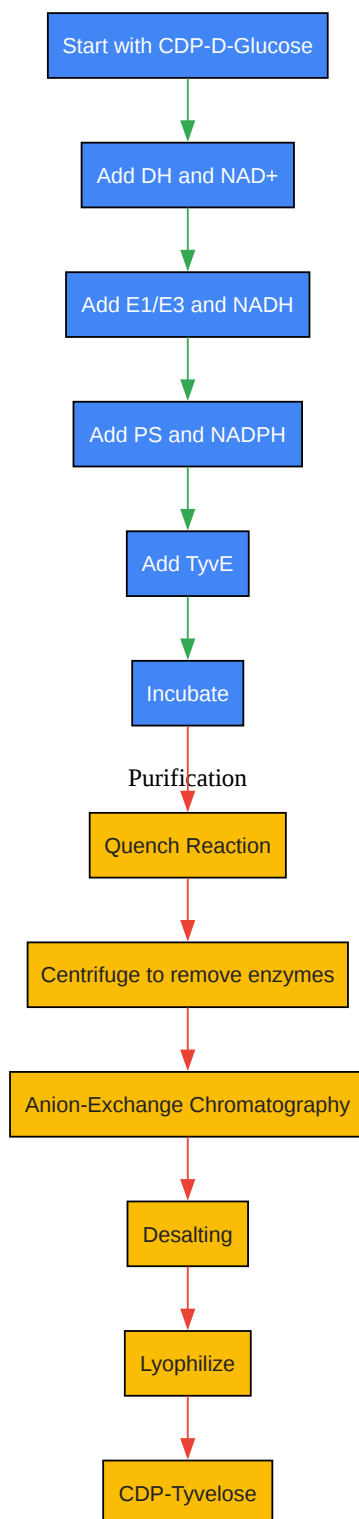
The enzymatic pathway involves a four-step conversion, beginning with the dehydration of CDP-D-glucose, followed by a deoxygenation, a reduction, and a final epimerization step to yield CDP-**tyvelose**. This protocol outlines the necessary recombinant enzymes, their preparation, the reaction conditions for the sequential synthesis, and the purification of the final product.

Enzymatic Pathway for CDP-Tyvelose Synthesis

The synthesis of CDP-**tyvelose** from CDP-D-glucose is a four-enzyme sequential reaction. The pathway proceeds through the intermediate CDP-paratose.



Sequential One-Pot Synthesis



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